

# veratraldehyde storage conditions stability

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## Compound Focus: Veratraldehyde

CAS No.: 120-14-9

Cat. No.: S600218

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## Veratraldehyde Stability & Storage Guide

Property	Specification / Condition
Recommended Storage Temperature	2-8°C [1]
Physical Form at Room Temp	Crystalline solid (needles or powder) [1]
Melting Point	42-45°C [1] [2]
Boiling Point	281°C [2]
Air Sensitivity	Sensitive; oxidizes in air to veratric acid [1] [2]
Light Sensitivity	Autoxidation reactions are activated by light [1]
Water Solubility	<0.1 g/100 mL at 22°C [1] [2]
Stability	Stable under recommended storage conditions [2]
Incompatible Agents	Strong oxidizing agents, strong bases [1] [2]

## Frequently Asked Questions

**1. What are the primary stability concerns for veratraldehyde?** The main concern is its sensitivity to air, which causes it to oxidize into **veratric acid (3,4-dimethoxybenzoic acid)**, an odorless compound [1]. This autoxidation process is accelerated by light and can be catalyzed by salts of transition metals [1]. It is also incompatible with strong bases and strong oxidizing agents [1] [2].

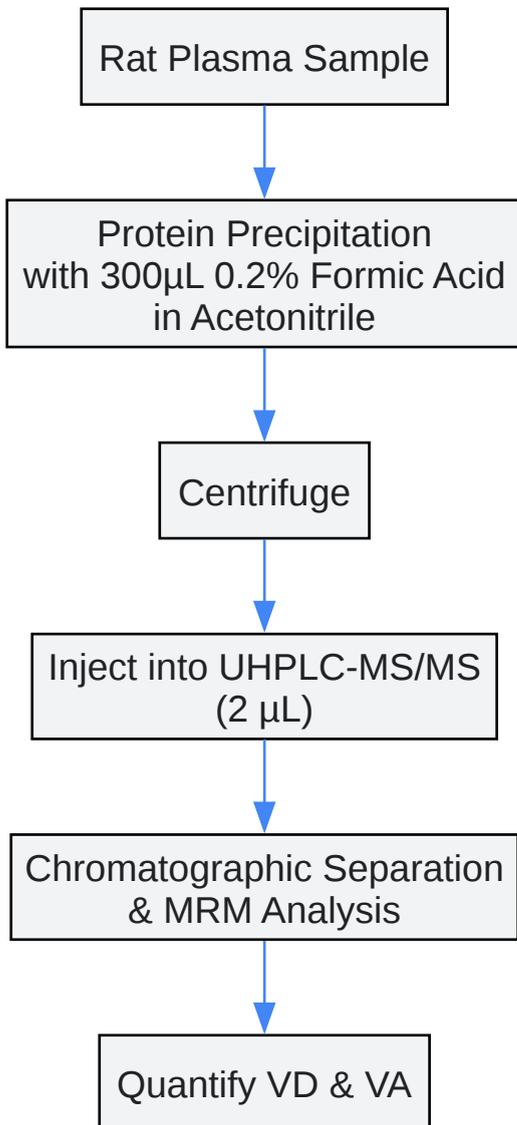
**2. What are the optimal storage conditions for veratraldehyde?** For long-term stability, **veratraldehyde** should be stored in a **cool, dry, and well-ventilated area**. The recommended storage temperature is between 2-8°C [1] [2]. The container must be kept tightly closed when not in use to minimize exposure to air [2].

**3. My veratraldehyde sample has changed from white to brown or blue-gray. Is it still usable?** A color change indicates that oxidation has likely occurred. For sensitive quantitative experiments, the purity of the sample may be compromised. You should verify the sample's purity using an analytical method (like UHPLC-MS/MS) before use in critical applications [1].

**4. How can I analyze veratraldehyde and its metabolite in a biological matrix?** You can use a validated UHPLC-MS/MS method to simultaneously determine **veratraldehyde** and its main metabolite, veratric acid, in plasma. Below is a summary of the key parameters for such a method [3] [4]:

Parameter	Veratraldehyde (VD)	Veratric Acid (VA)	Internal Standard (IS)
MRM Transition (m/z)	167.07 → 139.00 [3]	183.07 → 139.00 [3]	133.00 → 55.00 [3]
Retention Time (RT)	~1.72 min [3]	~1.10 min [3]	~3.92 min [3]
Linear Range	3–1000 ng/mL [3]	10–10,000 ng/mL [3]	-
LLOQ	3 ng/mL [3]	10 ng/mL [3]	-

The following diagram illustrates the workflow for the sample preparation and analysis of **veratraldehyde** and veratric acid in plasma.



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## Detailed Experimental Protocol: UHPLC-MS/MS Analysis

This protocol is adapted from a published bioanalytical method for the simultaneous determination of **veratraldehyde** and veratric acid in rat plasma [3] [4].

### 1. Instrument and Materials

- **UHPLC System:** Equipped with a reversed-phase C18 column (e.g., YMC-Triart C18, 50 mm × 2.0 mm, 1.9 μm).
- **Mass Spectrometer:** Triple quadrupole mass spectrometer with Electrospray Ionization (ESI) source, operated in **positive ion mode**.
- **Mobile Phase A:** Deionized water with 0.2% (v/v) formic acid.
- **Mobile Phase B:** Acetonitrile with 0.2% (v/v) formic acid.
- **Internal Standard (IS) Solution:** Cinnamaldehyde.
- **Protein Precipitation Solvent:** Acetonitrile containing 0.2% formic acid.

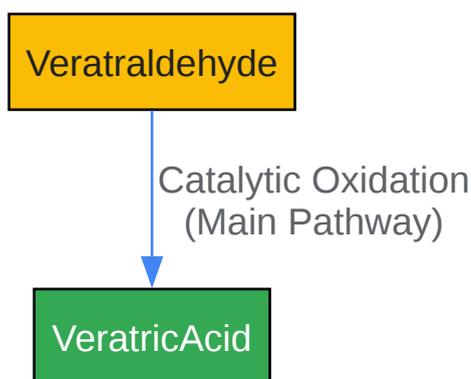
**2. Sample Preparation (Protein Precipitation)** 1. Pipette 100 μL of the plasma sample (calibrator, quality control, or unknown) into a microcentrifuge tube. 2. Add 300 μL of the protein precipitation solvent (ACN with 0.2% formic acid) and the appropriate volume of internal standard solution. 3. Vortex the mixture vigorously for at least 10 minutes. 4. Centrifuge the samples at approximately 14,000 rpm for 10 minutes. 5. Transfer the clear supernatant to an autosampler vial for injection. The recommended injection volume is 2 μL [3].

### 3. Chromatographic Conditions

- **Column Temperature:** 30°C
- **Flow Rate:** 0.3 mL/min
- **Run Time:** 4.5 minutes
- **Elution:** Isocratic or gradient elution can be optimized. The developed method used a total run time of 4.5 minutes [3].

**4. Mass Spectrometry Conditions (MRM)** The transitions and parameters from the published method are summarized in the table above. The collision energy (CE) for all transitions was 11 V [3].

The metabolic pathway of **veratraldehyde** in biological systems, as referenced in the analytical method, is outlined below.



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## References

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